

2-Chloro-6-methoxy-3-nitropyridine molecular weight and formula

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Compound of Interest

Compound Name:	2-Chloro-6-methoxy-3-nitropyridine
Cat. No.:	B041990

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An In-depth Technical Guide to 2-Chloro-6-methoxy-3-nitropyridine

For researchers, scientists, and professionals in drug development, **2-Chloro-6-methoxy-3-nitropyridine** is a key chemical intermediate. This guide provides core technical data, including its molecular formula and weight, alongside other critical identifiers.

Core Compound Data

The fundamental properties of **2-Chloro-6-methoxy-3-nitropyridine** are summarized in the table below, offering a quick reference for laboratory use.

Identifier	Value
Molecular Formula	C6H5CIN2O3[1][2][3]
Molecular Weight	188.57 g/mol [1][2]
IUPAC Name	2-chloro-6-methoxy-3-nitropyridine[1][2]
CAS Number	38533-61-8[1][2][3]
SMILES	COc1=CC=C(C(Cl)=N1)--INVALID-LINK--=O[1]

Physicochemical Properties

This compound typically appears as an off-white to yellow powder.[\[3\]](#) It has a melting point of approximately 78-80 °C.[\[4\]](#)[\[5\]](#) It is sparingly soluble in water.[\[3\]](#)[\[4\]](#)

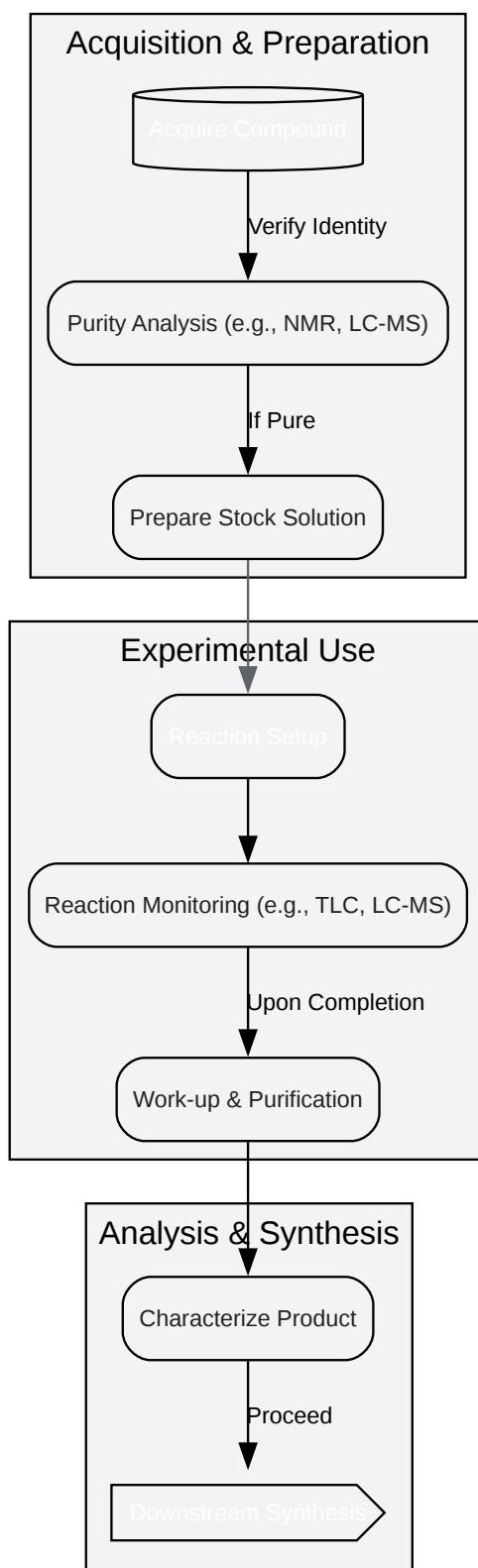
Experimental Protocol: Synthesis and Purification

A common experimental procedure for the synthesis of **2-Chloro-6-methoxy-3-nitropyridine** involves the following steps:

- Reaction Setup: The reaction is initiated at 0 °C and stirred for 30 minutes.
- Room Temperature Stirring: The mixture is then brought to room temperature and stirred for an additional 2 hours.
- Quenching: The reaction is stopped by cooling back to 0 °C and quenched with deionized water.
- Extraction: The product is extracted with ethyl acetate.
- Drying and Concentration: The combined organic phases are dried over anhydrous sodium sulfate and concentrated under reduced pressure.
- Purification: The crude product is purified using silica gel column chromatography to yield the final compound.[\[4\]](#)

Compound Handling and Workflow

The following diagram illustrates a typical workflow for handling and utilizing **2-Chloro-6-methoxy-3-nitropyridine** in a research setting.



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Caption: Workflow for the utilization of **2-Chloro-6-methoxy-3-nitropyridine**.

Applications in Synthesis

2-Chloro-6-methoxy-3-nitropyridine is a versatile building block in organic synthesis, particularly for pharmaceuticals and agrochemicals.^[3] It serves as a reactant in Suzuki and Negishi coupling reactions and is used to synthesize compounds such as 6-methoxy-3-nitropyridine-2-carbonitrile.^[4]

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